

Cyclopentyl Tosylate: A Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: Cyclopentyl tosylate

Cat. No.: B1655395

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclopentyl tosylate (CAS No. 3558-06-3) is a valuable reagent in organic synthesis, frequently employed as an alkylating agent in the development of pharmaceutical intermediates. As with many reactive chemical species, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel. This technical guide provides an in-depth overview of the known and potential hazards associated with **Cyclopentyl tosylate**, outlines detailed safety precautions, and offers guidance on emergency procedures. This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals to foster a safe and compliant laboratory environment.

Hazard Identification and Classification

Cyclopentyl tosylate is classified as an irritant and is suspected to have genotoxic properties due to its nature as an alkylating agent. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **Cyclopentyl tosylate**^[1]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Based on these classifications, the corresponding GHS pictogram is the exclamation mark.

Table 1: GHS Classification for **Cyclopentyl Tosylate**[\[1\]](#)

Hazard Class	Category	Hazard Statement	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Exclamation Mark
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Exclamation Mark
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation	Exclamation Mark

Toxicological Properties

While specific quantitative toxicity data for **Cyclopentyl tosylate**, such as LD50 and LC50 values, are not readily available in the public domain, the toxicological profile can be inferred from its chemical class (sulfonate esters) and its function as an alkylating agent.

2.1. Acute Toxicity

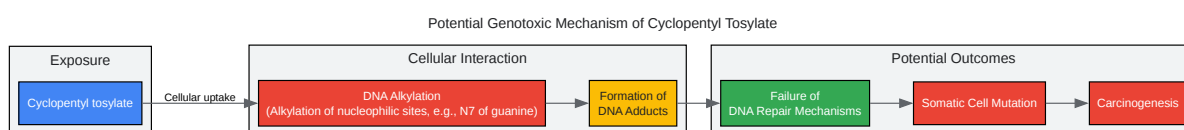
Data on the acute oral, dermal, and inhalation toxicity of **Cyclopentyl tosylate** is limited. However, based on its GHS classification, it is expected to cause irritation upon contact with the skin, eyes, and respiratory system[\[1\]](#). For context, Table 2 provides acute toxicity data for related sulfonate compounds.

Table 2: Acute Toxicity Data for Related Sulfonate Compounds

Compound	CAS No.	Oral LD50 (rat)	Dermal LD50 (rabbit)	Inhalation LC50 (rat)
Cyclopentyl tosylate	3558-06-3	Not available	Not available	Not available
Ethyl p-toluenesulfonate	80-40-0	Toxic if swallowed (GHS Category 3)[2]	Not available	Not available
Methyl p-toluenesulfonate	80-48-8	Harmful if swallowed[3]	Not available	Not available

2.2. Genotoxicity and Carcinogenicity

Cyclopentyl tosylate, as a sulfonate ester, is an alkylating agent. Alkylating agents are a class of compounds that can transfer an alkyl group to nucleophilic sites in biological macromolecules, including DNA. This alkylation of DNA can lead to mutations and is a significant concern for potential genotoxicity and carcinogenicity. While specific studies on **Cyclopentyl tosylate** are lacking, the general mechanism of genotoxicity for alkylating agents is well-established.



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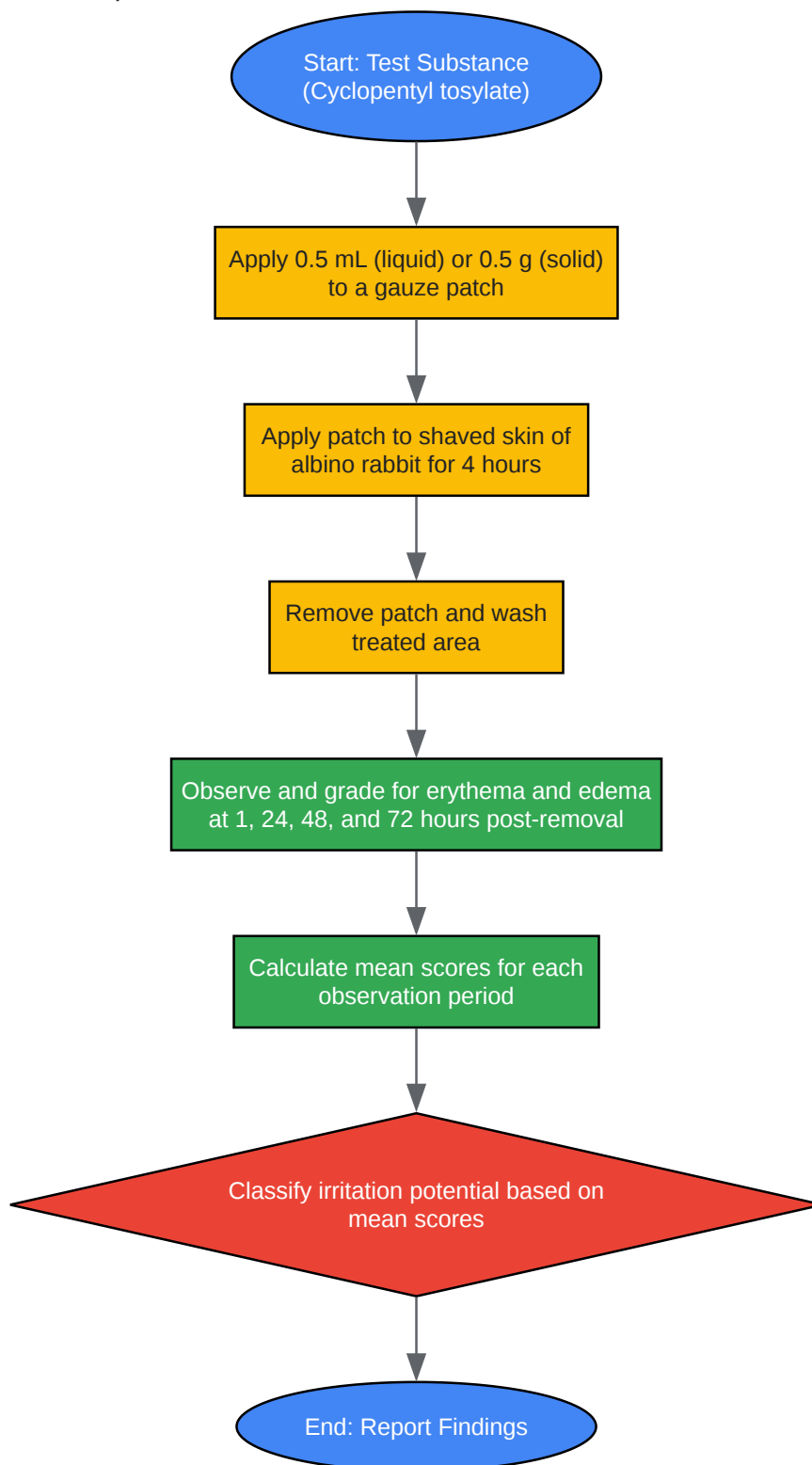
Caption: Genotoxic mechanism of alkylating agents.

Experimental Protocols for Safety Assessment

Standardized protocols are crucial for evaluating the safety of chemical compounds. The following are outlines of key experimental methodologies relevant to the hazards identified for

Cyclopentyl tosylate.**3.1. Skin Irritation Test (Based on OECD Guideline 404)**

Experimental Workflow for Skin Irritation Assessment



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Caption: Workflow for in vivo skin irritation testing.

3.2. Eye Irritation Test (Based on OECD Guideline 405)

A single dose of **Cyclopentyl tosylate** would be applied to the conjunctival sac of one eye of an albino rabbit. The eye is then observed for signs of irritation, such as redness, swelling, and discharge, at specified intervals (e.g., 1, 24, 48, and 72 hours). The severity of the reactions is scored to determine the irritation potential.

3.3. Bacterial Reverse Mutation Test (Ames Test - Based on OECD Guideline 471)

This in vitro test assesses the mutagenic potential of a substance. Different strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations are exposed to varying concentrations of **Cyclopentyl tosylate**, both with and without metabolic activation (S9 mix). A significant increase in the number of revertant colonies compared to the control indicates a mutagenic effect.

Safe Handling and Storage

Given the hazardous nature of **Cyclopentyl tosylate**, strict adherence to safety protocols is mandatory.

4.1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against chemical exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If the potential for inhalation exists, a NIOSH-approved respirator with an appropriate cartridge should be used.

4.2. Handling and Storage

- **Handling:** All manipulations of **Cyclopentyl tosylate** should be performed in a well-ventilated chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Cyclopentyl tosylate**.

5.1. First-Aid Measures

- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **In case of skin contact:** Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
- **If inhaled:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

5.2. Fire-Fighting Measures

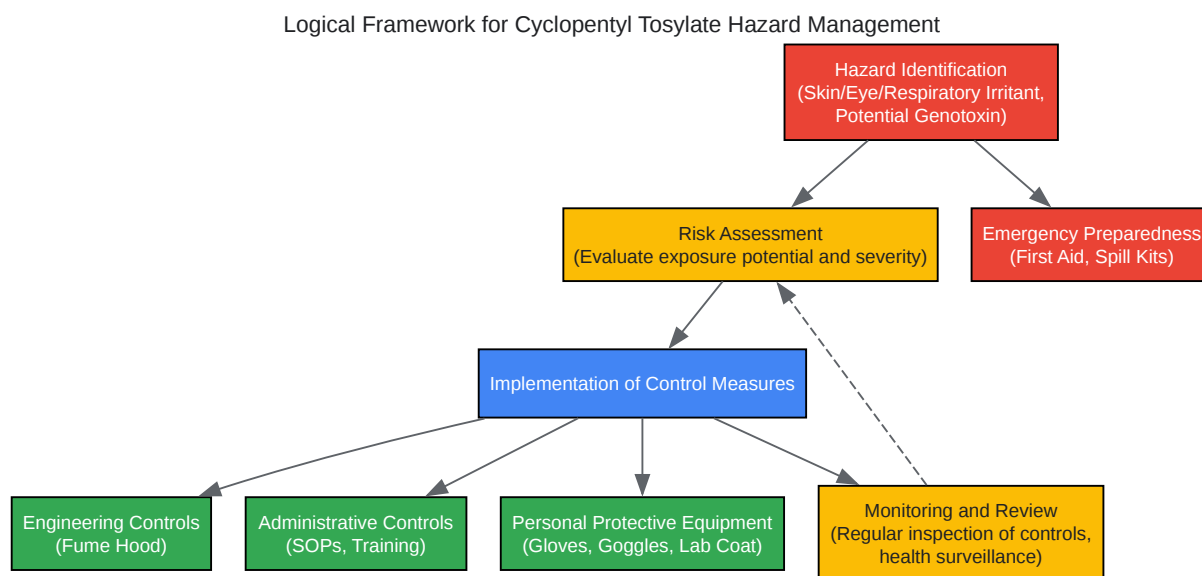
- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: Thermal decomposition can produce toxic fumes of sulfur oxides and carbon oxides.
- Special protective equipment for firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

5.3. Accidental Release Measures

- Personal precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 4.1.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for cleaning up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

Logical Framework for Hazard Management

A systematic approach to hazard management is essential for maintaining a safe laboratory environment.



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Caption: A hierarchical approach to managing chemical hazards.

Conclusion

Cyclopentyl tosylate is a valuable synthetic tool that requires careful handling due to its irritant properties and potential genotoxicity. By understanding the hazards, implementing robust safety protocols, and being prepared for emergencies, researchers can work with this compound in a safe and responsible manner. This guide provides a foundational framework for achieving this goal, and it is incumbent upon all users to supplement this information with institution-specific safety procedures and to remain vigilant in their laboratory practices.

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References

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